

4-Iodo-L-phenylalanine CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Phe(4-I)-OH*

Cat. No.: *B556542*

[Get Quote](#)

An In-depth Technical Guide to 4-Iodo-L-phenylalanine

Introduction

4-Iodo-L-phenylalanine is a non-natural amino acid derivative that serves as a versatile tool in biochemical research, drug discovery, and peptide synthesis.^{[1][2]} Its structure, featuring an iodine atom on the phenyl ring, provides a unique reactive handle for various chemical modifications, making it a valuable building block for creating complex biomolecules with enhanced or novel properties.^{[1][3]} This technical guide provides a comprehensive overview of 4-Iodo-L-phenylalanine, including its chemical properties, structure, and key applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

The chemical identity of 4-Iodo-L-phenylalanine is established by its unique structure and identifiers. It is the L-enantiomer of 4-iodophenylalanine.^{[4][5]}

- IUPAC Name: (2S)-2-amino-3-(4-iodophenyl)propanoic acid^{[4][6]}
- CAS Number: 24250-85-9^{[4][6][7][8]}
- Molecular Formula: C₉H₁₀INO₂^{[7][8]}
- SMILES: N--INVALID-LINK--C(O)=O^[7]

- InChI Key: PZNQZSRPDOEBMS-QMMMGPOBSA-N[4][7]

The structure consists of a central alpha-carbon bonded to an amino group, a carboxyl group, a hydrogen atom, and a benzyl group that is substituted with an iodine atom at the para (4) position of the phenyl ring.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for 4-Iodo-L-phenylalanine is presented below. These properties are critical for its application in experimental settings.

Property	Value	Reference(s)
Molecular Weight	291.09 g/mol	[5][7]
Appearance	White to off-white powder	[7][8]
Purity	≥98% (TLC, HPLC)	[7][8]
Melting Point	~240-256 °C	[5][8]
Optical Rotation	[a]D ₂₀ = -6.5 ± 2° (c=2 in 80% AcOH)	[8]
Solubility	Partly miscible with water. Soluble in DMSO, Acetone.	[5][8]
Storage Temperature	-20°C for long-term storage	[5][7]

Key Applications in Research and Development

4-Iodo-L-phenylalanine's unique structure makes it a valuable component in several advanced research areas.

- Peptide Synthesis and Modification: It is widely used as a building block in solid-phase peptide synthesis.[3] The iodine atom acts as a versatile handle for post-synthetic modifications through cross-coupling reactions like the Suzuki-Miyaura coupling, allowing for the attachment of various functional groups, fluorescent tags, or other biomolecules.[2][9] This enables the creation of peptides with tailored properties, such as enhanced stability or binding affinity.[2]

- **Drug Development:** In pharmaceutical research, this compound is used to design novel therapeutics.[1][3] Its incorporation into drug candidates can enhance efficacy, target specificity, and biological activity.[1] It has shown potential in cancer research, where it can have a cytostatic effect on malignant cells and enhance radiosensitivity.[10]
- **Radiolabeling and Imaging:** The iodine atom can be replaced with radioisotopes of iodine (e.g., ^{131}I), transforming a peptide or molecule containing this amino acid into a radiotracer.[2] This is a critical application for developing targeted radiopharmaceuticals for diagnostic imaging techniques like single-photon emission computed tomography (SPECT) and for radionuclide therapy, particularly in oncology.[2][11]
- **Biochemical and Structural Research:** As an unnatural amino acid, it is used to probe protein structure and function.[1][5] Its incorporation can modulate the conformation and interactions of a peptide, providing insights into biological processes.[2] Spectroscopic techniques, such as X-ray Absorption Near-Edge Structure (XANES), have been used to study the atomic interactions involving the iodine atom within crystal structures of the compound.[11]

Experimental Protocols

Representative Synthesis: Ullman-type Coupling for Azide Introduction

While multiple synthetic routes exist, one common application involves modifying 4-iodo-L-phenylalanine after protecting its functional groups. The following protocol is a representative example of a subsequent reaction (Ullman-type coupling) that utilizes the iodine atom as a reactive site for introducing an azide group, a method often preferred for its safety over other azidation techniques.[9]

Objective: To synthesize N-Boc-4-azido-L-phenylalanine from N-Boc-4-iodo-L-phenylalanine.

Materials:

- N-Boc-4-iodo-L-phenylalanine
- Sodium Azide (NaN_3)
- Sodium L-ascorbate

- Copper(I) Iodide (CuI)
- N,N'-Dimethylethylenediamine (DMEDA)
- Dimethyl Sulfoxide (DMSO)
- Ethyl Acetate
- Saturated aqueous NaCl (brine)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve N-Boc-4-iodo-L-phenylalanine (1.0 eq) in DMSO.
- Addition of Reagents: To the solution, add sodium azide (NaN₃, 2.0 eq), sodium L-ascorbate (0.2 eq), and Copper(I) iodide (CuI, 0.1 eq).
- Initiation: Add N,N'-Dimethylethylenediamine (DMEDA, 0.2 eq) to the reaction mixture.
- Reaction Conditions: Heat the mixture to 60°C and stir vigorously under an inert atmosphere (e.g., Argon or Nitrogen) for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature and dilute with ethyl acetate.
- Extraction: Wash the organic layer sequentially with water and then with brine.
- Drying and Concentration: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: Purify the crude N-Boc-4-azido-L-phenylalanine using flash column chromatography on silica gel.

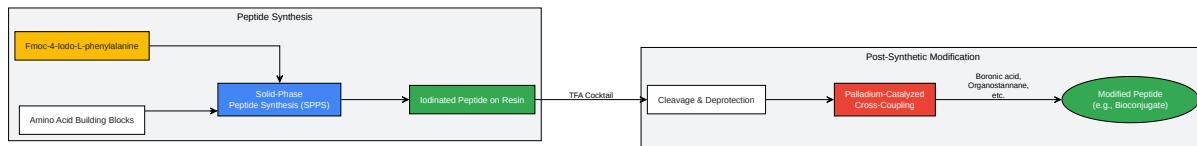
Characterization Methods

The identity and purity of 4-Iodo-L-phenylalanine and its derivatives are typically confirmed using a suite of analytical techniques:

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure.[12][13]
- Mass Spectrometry (MS): Provides accurate molecular weight determination.[8]
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the compound.[8]
- Infrared (IR) Spectroscopy: Confirms the presence of key functional groups.[13]

Workflow Visualization

The following diagram illustrates a generalized workflow for the incorporation and subsequent modification of 4-Iodo-L-phenylalanine in peptide synthesis, a primary application for this compound.



[Click to download full resolution via product page](#)

Caption: Workflow for peptide modification using 4-Iodo-L-phenylalanine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 4-Iodophenylalanine | C9H10INO2 | CID 134497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. L-4-Iodophenylalanine | 24250-85-9 [chemicalbook.com]
- 6. 4-Iodo-L-phenylalanine, 95% 5 g | Request for Quote | Thermo Scientific Chemicals | [thermofisher.com](#) [thermofisher.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. usbio.net [usbio.net]
- 9. Synthesis and explosion hazards of 4-Azido-L-phenylalanine - PMC [pmc.ncbi.nlm.nih.gov]
- 10. CA2630848A1 - Use of 3-iodo-L-phenylalanine or 4-iodo-L-phenylalanine in the treatment of malignant neoplasia - Google Patents [patents.google.com]
- 11. Probing Iodine Atom Interactions in 4-Iodo-L-phenylalanine Crystals by X-Ray Absorption Near-Edge Structure Spectroscopy [jstage.jst.go.jp]
- 12. BOC-4-IODO-L-PHENYLALANINE | 62129-44-6 [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-Iodo-L-phenylalanine CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b556542#4-iodo-l-phenylalanine-cas-number-and-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com